

# Personal protective equipment for handling LASSBio-1135

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B10816846

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## Essential Safety and Handling Guide for LASSBio-1135

For Researchers, Scientists, and Drug Development Professionals: A Procedural Guide to the Safe Handling, Operation, and Disposal of **LASSBio-1135**.

This guide provides critical safety and logistical information for the handling of **LASSBio-1135**, a potent TRPV1 antagonist and anti-inflammatory compound. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

## Personal Protective Equipment (PPE)

When handling **LASSBio-1135**, particularly in its powdered form, the following personal protective equipment is mandatory to prevent skin and respiratory exposure.

| PPE Category           | Item  | Specification                             |
|------------------------|---|---|
| Hand Protection        | Chemical-resistant gloves                   | Nitrile or neoprene gloves.               |
| Eye Protection         | Safety glasses with side shields or goggles | ANSI Z87.1 certified.                     |
| Body Protection        | Laboratory coat                             | Fully buttoned.                           |
| Respiratory Protection | Fume hood or ventilated enclosure           | Required when handling the powdered form. |

## Quantitative Data Summary

The following table summarizes key quantitative data for **LASSBio-1135**, crucial for experimental planning and execution.

| Property                        | Value                   | Source             |
|---------------------------------|-------------------------|--------------------|
| Molecular Weight                | 286.33 g/mol            | MedKoo Biosciences |
| Solubility in DMSO              | ≥ 2.87 mg/mL (10.02 mM) | TargetMol          |
| IC50 (TRPV1 antagonism)         | 580 nM                  | PLOS One[1]        |
| IC50 (TNF-α release inhibition) | 546 nM                  | PLOS One[1]        |
| Storage (Powder)                | -20°C (long term)       | MedKoo Biosciences |
| Storage (In Solvent)            | -80°C                   | MedChemExpress     |

## Experimental Protocol: Preparation for Oral Administration in Animal Studies

This section details the methodology for preparing **LASSBio-1135** for oral administration in research animals, based on established protocols.[1][2]

Objective: To prepare a homogenous suspension of **LASSBio-1135** for oral gavage.

Materials:

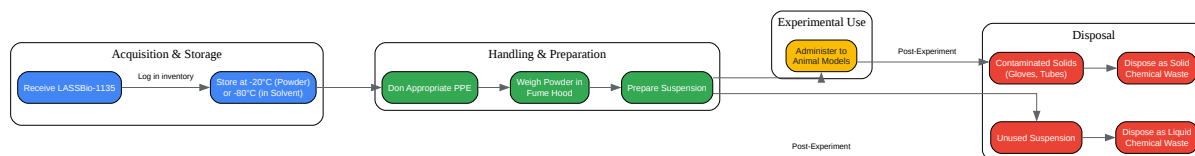
- **LASSBio-1135** powder
- Vehicle: 5% gum arabic in saline
- Saline (0.9% NaCl)
- Mortar and pestle or homogenizer
- Vortex mixer
- Calibrated oral gavage needles

Procedure:

- Calculate the required amount of **LASSBio-1135** based on the desired dosage (e.g., 10  $\mu\text{mol/kg}$  or 100  $\mu\text{mol/kg}$ ) and the weight of the animal.
- Weigh the calculated amount of **LASSBio-1135** powder in a fume hood.
- Prepare the 5% gum arabic vehicle by dissolving gum arabic in saline.
- Create a suspension by gradually adding the **LASSBio-1135** powder to the vehicle while triturating with a mortar and pestle or using a homogenizer to ensure a fine, uniform suspension.
- Vortex the suspension thoroughly before each administration to ensure homogeneity.
- Administer the suspension orally to the animal using a calibrated gavage needle at the specified volume (e.g., 0.1 mL per 20 g of body weight).<sup>[1][2]</sup>

## Operational and Disposal Plan

The following diagram outlines the essential step-by-step workflow for the safe handling and disposal of **LASSBio-1135**.



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Fig. 1: Operational workflow for handling **LASSBio-1135**.

#### Disposal Plan:

- Solid Waste: All solid waste contaminated with **LASSBio-1135**, including gloves, absorbent paper, and empty containers, must be disposed of as solid chemical waste.[3] These items should be placed in a designated, labeled hazardous waste container.[3]
- Liquid Waste: Unused **LASSBio-1135** suspensions should be collected in a designated, labeled liquid chemical waste container. Do not dispose of down the drain.
- Decontamination: All surfaces and equipment should be thoroughly decontaminated after handling.
- Waste Pickup: Follow your institution's guidelines for the collection and disposal of chemical waste.[4][5]

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## References

- 1. LASSBio-1135: A Dual TRPV1 Antagonist and Anti-TNF-Alpha Compound Orally Effective in Models of Inflammatory and Neuropathic Pain | PLOS One [journals.plos.org]
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- 3. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
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- To cite this document: BenchChem. [Personal protective equipment for handling LASSBio-1135]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10816846#personal-protective-equipment-for-handling-lassbio-1135]

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